

Comprehensive Spectroscopic Guide: 5-(Pyrimidin-2-yl)pyrrolidin-2-one

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Compound of Interest

Compound Name: 5-(Pyrimidin-2-yl)pyrrolidin-2-one

Cat. No.: B12964573

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Executive Summary & Structural Significance

5-(Pyrimidin-2-yl)pyrrolidin-2-one (C₈H₉N₃O, MW: 163.18 g/mol) represents a fusion of a pharmacologically active

-lactam ring and an electron-deficient pyrimidine moiety.

- **Chemical Role:** It serves as a bioisostere for nicotine analogs (specifically norcotinine derivatives) and a key intermediate in the synthesis of ATP-competitive kinase inhibitors.
- **Structural Dynamics:** The molecule possesses a chiral center at C5 of the pyrrolidinone ring. The pyrimidine ring, attached at its C2 position, introduces significant electron-withdrawing effects, deshielding the C5 proton and influencing the lactam's acidity.

Spectroscopic Profile (NMR, IR, MS)

Nuclear Magnetic Resonance (NMR) Analysis

The NMR spectrum is characterized by the distinct coupling pattern of the 2-substituted pyrimidine ring (A2X system) and the diastereotopic protons of the lactam ring.

Predicted ^1H NMR Data (400 MHz, CDCl_3)

Note: Chemical shifts (

) are derived from substituent additivity rules and analogous scaffolds (e.g., 5-phenyl-2-pyrrolidinone).

Position	(ppm)	Multiplicity	(Hz)	Integration	Assignment Logic
NH	6.50 - 7.50	br s	-	1H	Lactam NH (solvent/concentration dependent).
Pyr-H4, H6	8.75 - 8.85	d	4.9	2H	Deshielded by adjacent N atoms; equivalent due to symmetry.
Pyr-H5	7.25 - 7.35	t	4.9	1H	Coupled to H4/H6.
Lactam-H5	4.85 - 5.05	dd	8.5, 4.0	1H	Methine proton; significantly deshielded by the pyrimidine ring.
Lactam-H3	2.35 - 2.55	m	-	2H	-to-carbonyl; complex multiplet.
Lactam-H4	2.10 - 2.30	m	-	1H	-proton (diastereotopic A).
Lactam-H4'	2.55 - 2.70	m	-	1H	-proton (diastereotopic B).

Predicted ^{13}C NMR Data (100 MHz, CDCl_3)

Carbon	(ppm)	Type	Assignment
C=O (Lactam)	177.5	Cq	Typical -lactam carbonyl.
Pyr-C2	168.0	Cq	Ipso carbon; deshielded by two N atoms.
Pyr-C4, C6	157.5	CH	-carbons of pyrimidine.
Pyr-C5	119.5	CH	-carbon of pyrimidine.
Lactam-C5	59.0	CH	Chiral center; attached to heterocycle.
Lactam-C3	29.5	CH_2	-to-carbonyl.
Lactam-C4	25.5	CH_2	-to-carbonyl.

Infrared Spectroscopy (FT-IR)

The IR spectrum is dominated by the lactam functionality and the aromatic heterocycle.

- 3200 – 3100 cm^{-1} : N-H stretch (Broad, H-bonded).
- 3050 cm^{-1} : C-H stretch (Aromatic/Pyrimidine).[\[1\]](#)
- 1690 – 1705 cm^{-1} : C=O stretch (Strong,
-lactam characteristic).
- 1580, 1430 cm^{-1} : C=N / C=C skeletal vibrations (Pyrimidine ring breathing).[\[1\]](#)

Mass Spectrometry (MS)

Ionization Mode: ESI+ (Electrospray Ionization) or EI (Electron Impact).^[1]

- Molecular Ion:

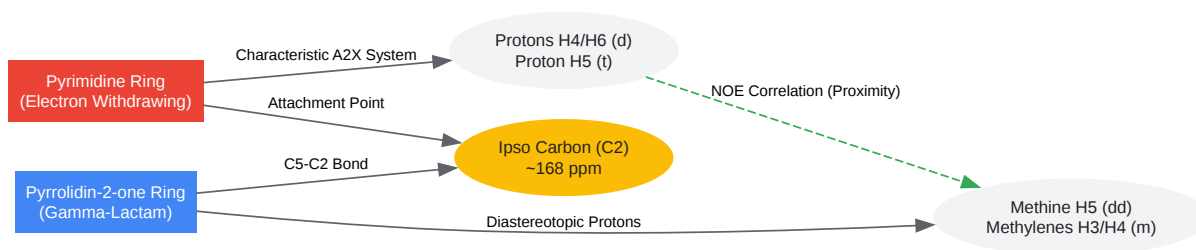
(ESI).^[1]

- Fragmentation Pattern (EI/CID):

- m/z 163: Molecular ion ().
- m/z 135: Loss of CO (); characteristic of cyclic ketones/lactams.
- m/z 107: Loss of ethylene (retro-Diels-Alder-like fragmentation of the lactam).
- m/z 79: Pyrimidin-2-yl cation (base peak in some high-energy spectra).

Structural Elucidation Logic (Diagram)

The following diagram illustrates the connectivity and key NMR coupling networks used to validate the structure.



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Caption: Structural connectivity showing the diagnostic NMR coupling networks between the pyrimidine and lactam moieties.

Experimental Protocol: Synthesis & Validation

Synthesis Route (Representative)

- Precursors: 2-Cyanopyrimidine + Succinic Anhydride (via Grignard/Reduction) OR 4-Amino-4-(pyrimidin-2-yl)butanoic acid cyclization.
- Standard Method: Radical alkylation of 2-pyrrolidinone is difficult; a more robust route involves the cyclization of

-amino esters derived from pyrimidine aldehydes.

Sample Preparation for NMR

- Solvent Choice: Dissolve 5-10 mg of the compound in 0.6 mL of CDCl₃ (Chloroform-d) for standard analysis.
 - Note: If solubility is poor, use DMSO-d₆. In DMSO, the NH proton will appear as a sharp singlet around 8.0-8.5 ppm and may couple to H5.
- Reference: Calibrate to TMS (0.00 ppm) or residual solvent peak (CDCl₃: 7.26 ppm).
- Acquisition:
 - Run standard ¹H (16 scans).
 - Run COSY (Correlation Spectroscopy) to confirm the H3-H4-H5 spin system.
 - Run HSQC to assign carbons to protons.

Purity Check (HPLC-UV)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax, 3.5 μm).
- Mobile Phase: Gradient 5% to 95% Acetonitrile in Water (+0.1% Formic Acid).[\[1\]](#)

- Detection: UV at 254 nm (strong pyrimidine absorption).[1]

References

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- PubChem. "Compound Summary: 5-Phenyl-2-pyrrolidinone." National Library of Medicine. (Used for chemical shift benchmarking).

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